Technical Comparison Guide: C NMR Characterization of 8-Iodo-4-quinolinol

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Compound of Interest

Compound Name:	*4-Hydroxy-8-iodoquinoline*
Cat. No.:	*B1642623*

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Executive Summary & Structural Context

In medicinal chemistry, 8-iodo-4-quinolinol serves as a critical halogenated scaffold for the synthesis of antibacterial agents, metal chelators (clioquinol analogs), and potential anticancer drugs. However, characterization of this molecule is frequently complicated by two factors: prototropic tautomerism and the heavy-atom effect of iodine.

This guide provides a comparative analysis of the

C NMR spectral signature of 8-iodo-4-quinolinol against its parent compound, 4-quinolinol (4(1H)-quinolone). By synthesizing experimental data of the parent scaffold with established substituent chemical shift (SCS) theory, we define the expected spectral fingerprint required for rigorous structural verification.

The Tautomerism Challenge

While nomenclature often refers to the "ol" (enol) form, experimental evidence in polar solvents (e.g., DMSO-

) confirms that 4-substituted quinolines exist predominantly as the 4(1H)-quinolone (keto) tautomer. This distinction is not merely semantic; it drastically alters the chemical shift of C4,

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moving it from the aromatic C-O region (~160 ppm) to the carbonyl region (~176 ppm).

Visualizing the Equilibrium

The following diagram illustrates the tautomeric equilibrium and the numbering scheme used throughout this guide.



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Figure 1: Prototropic tautomerism of 8-iodo-4-quinolinol. In polar aprotic solvents like DMSO, the equilibrium strongly favors the keto form.

Comparative Spectral Analysis

The introduction of an iodine atom at position 8 induces specific electronic perturbations on the quinolone core. The most diagnostic feature is the Heavy Atom Effect on the ipso-carbon (C8), which causes a significant upfield shift (shielding), contrary to the downfield shift expected from electronegativity alone.

Table 1: Comparative C NMR Chemical Shifts (DMSO-)

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Carbon Position	Parent: 4(1H)-Quinolone (Exp.[1] , ppm)	8-Iodo-4(1H)-Quinolone (Calc.[2] , ppm)	Shift Analysis ( )
C4 (Carbonyl)	176.8	176.5 - 177.0	Negligible. Confirms keto-tautomer retention.
C2	140.5	140.0 - 141.0	Minor inductive effect.
C8a (Bridge)	139.6	144.0 - 145.0	Deshielding (+5 ppm). Ortho-effect from Iodine.
C7	132.0	140.0 - 142.0	Deshielding (+8-10 ppm). Ortho-effect from Iodine.
C5	126.0	125.0 - 126.0	Minimal para-effect.
C4a (Bridge)	126.5	126.5 - 127.0	Distant from substitution site.
C6	123.5	124.0 - 125.0	Minor meta-effect.
C3	108.5	108.5 - 109.0	Unaffected characteristic alkene signal.
C8 (Ipso)	119.0 (C-H)	90.0 - 100.0 (C-I)	Major Shielding (-20 to -30 ppm). Diagnostic peak for C-I bond.

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> *Note on Data Sources: Parent data is derived from experimental libraries for 4-hydroxyquinoline in DMSO-*
>
> . 8-Iodo values are calculated using additive Substituent Chemical Shift (SCS) increments for iodine on a quinoline ring: C_ipso (-32 ppm), C_ortho (+9 ppm), C_meta (+2 ppm), C_para (-1 ppm).

Experimental Protocol for Validation

To replicate these results and ensure accurate assignment, the following protocol minimizes common artifacts associated with quaternary carbons and halogenated heterocycles.

Method: Inverse Gated Decoupling (C { H })

Objective: To observe quantitative or semi-quantitative signals for the quaternary carbons (C4, C8a, C4a, and the iodinated C8), which often suffer from long relaxation times (

).

- Sample Preparation:
  - Dissolve 30-50 mg of 8-iodo-4-quinolinol in 0.6 mL DMSO-

    .
  - Why DMSO? It stabilizes the quinolone tautomer and ensures solubility. CDCl

    often leads to aggregation or insolubility for polar quinolones.
  - Add TMS (0.05%) as an internal reference.
- Instrument Parameters (400 MHz or higher):
  - Pulse Sequence:zgig (Inverse gated decoupling) or standard zgpg if integration is not critical.

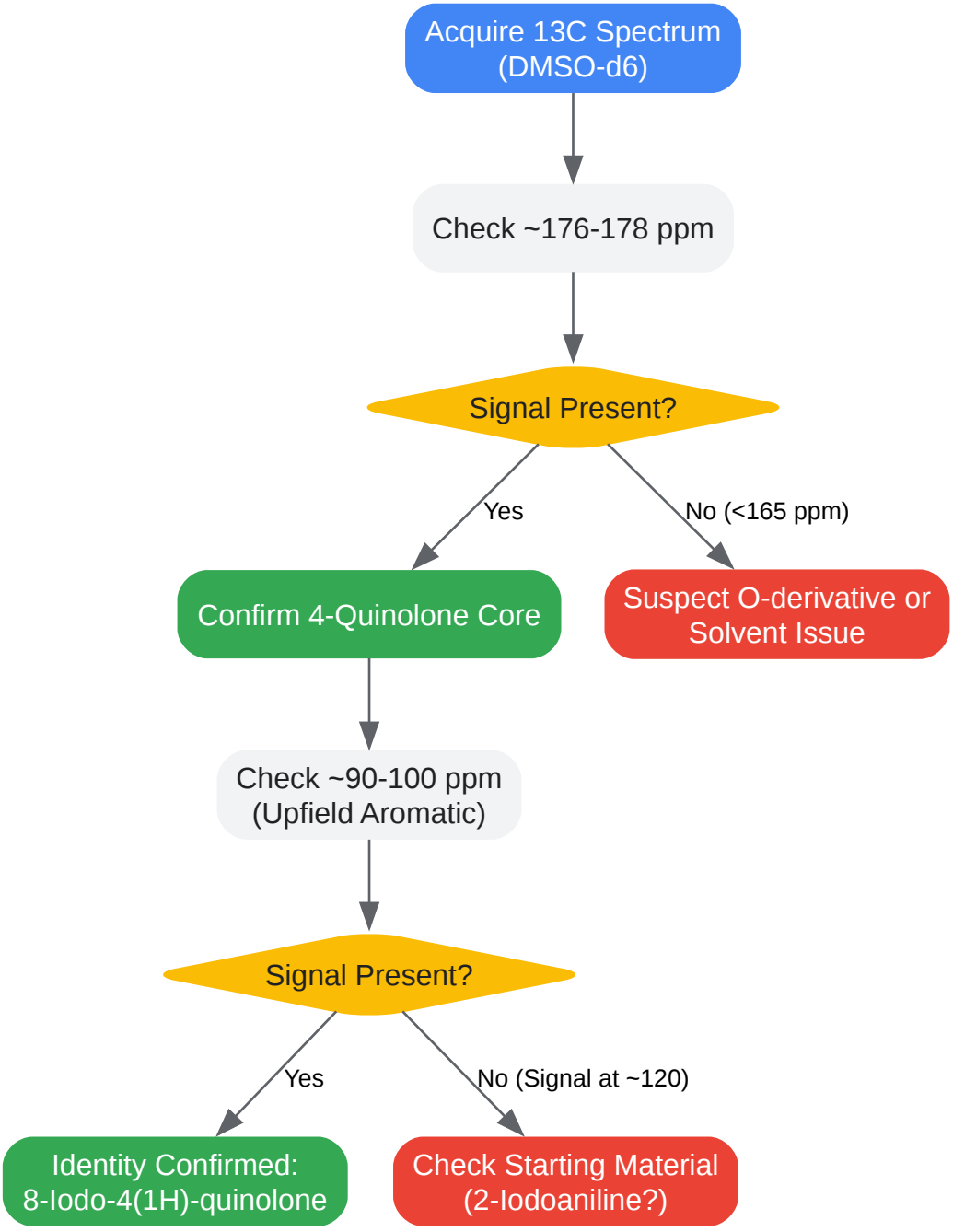
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- Spectral Width: 240 ppm (to capture C=O ~177 ppm).
- Relaxation Delay (D1): Set to 3–5 seconds.
- Reasoning: The quaternary C8-I carbon has no attached protons to facilitate relaxation via dipolar coupling. A short D1 will saturate this signal, making it disappear into the baseline.
- Scans (NS): Minimum 1024 scans for adequate S/N on quaternary peaks.

Workflow: Structural Verification

The following decision tree outlines the logic for confirming the structure based on the data in Table 1.

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Figure 2: Logical workflow for NMR structural verification.

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